

Introduction: The Unique Duality of 3-(Diphenylphosphino)propionic Acid (DPPPA)

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Compound of Interest

Compound Name: 3-(Diphenylphosphino)propionic acid

Cat. No.: B1598683

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3-(Diphenylphosphino)propionic acid (DPPPA), also known as (2-Carboxyethyl)diphenylphosphine, is a bifunctional organophosphorus compound that has carved out a significant niche in the landscape of medicinal chemistry.^[1] Its molecular architecture, featuring both a nucleophilic tertiary phosphine and a versatile carboxylic acid, allows it to act as a powerful molecular bridge and a modulator of chemical reactivity. This unique duality makes it an indispensable tool for drug discovery professionals, enabling sophisticated applications ranging from the synthesis of complex active pharmaceutical ingredients (APIs) to the construction of targeted bioconjugates.

The diphenylphosphine group provides a soft Lewis basic site, renowned for its ability to coordinate with transition metals and to participate in unique bioorthogonal reactions. The propionic acid moiety offers a classic handle for covalent modification, primarily through the formation of stable amide bonds with biomolecules. This guide provides a detailed exploration of the core applications of DPPPA, complete with field-proven protocols and the scientific rationale behind its use.

Table 1: Physicochemical Properties of 3-(Diphenylphosphino)propionic Acid

| Property | Value | Reference(s) |
|-------------------|--|---------------------|
| CAS Number | 2848-01-3 | [1] |
| Molecular Formula | C ₁₅ H ₁₅ O ₂ P | [2] |
| Molecular Weight | 258.25 g/mol | [2] |
| Appearance | White to off-white solid | [3] |
| Melting Point | 130-134 °C | |

| Key Functional Groups | Tertiary Phosphine, Carboxylic Acid | |

Caption: Structure of **3-(Diphenylphosphino)propionic acid** (DPPPA).

Application 1: A Versatile Ligand in Transition Metal Catalysis

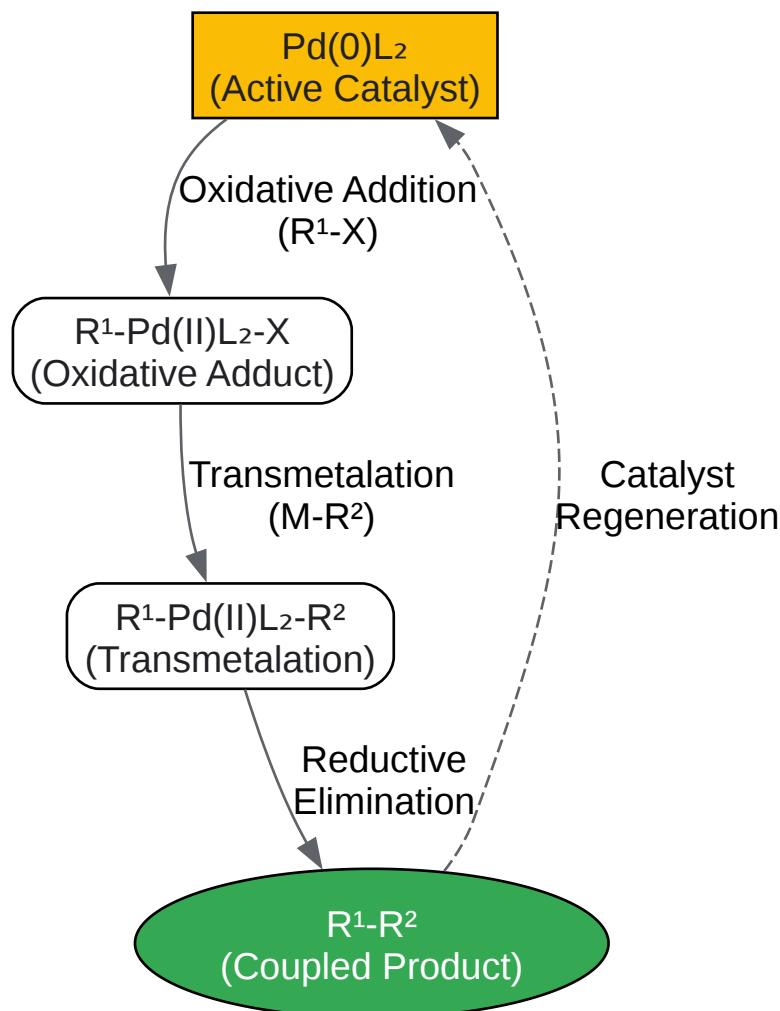
The synthesis of complex organic molecules, which form the backbone of modern pharmaceuticals, heavily relies on transition metal catalysis.[\[4\]](#)[\[5\]](#) Palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura, Heck, and Sonogashira couplings, are fundamental for constructing the carbon-carbon and carbon-heteroatom bonds prevalent in APIs.[\[5\]](#)[\[6\]](#) The efficacy of these reactions is critically dependent on the choice of ligand bound to the metal center.[\[7\]](#)[\[8\]](#)

Phosphine ligands, like the diphenylphosphine moiety in DPPPA, are among the most important in homogeneous catalysis.[\[9\]](#) They play a crucial role by:

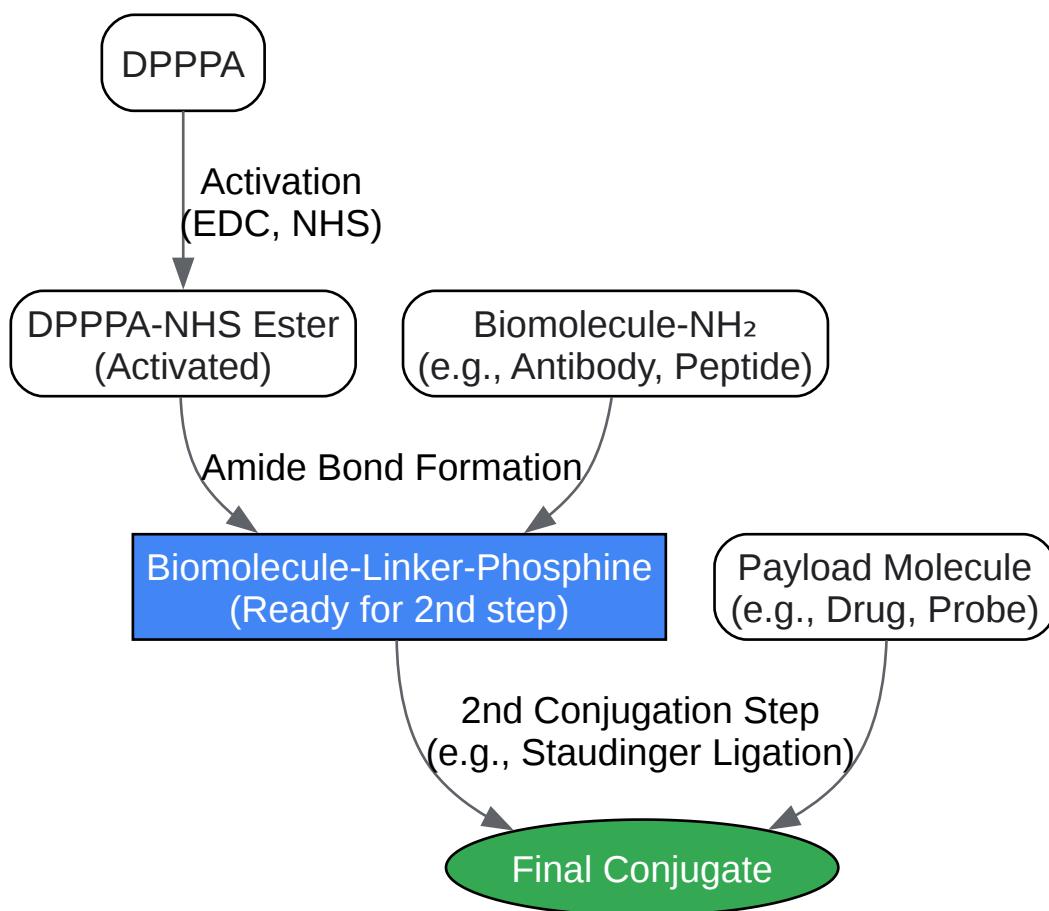
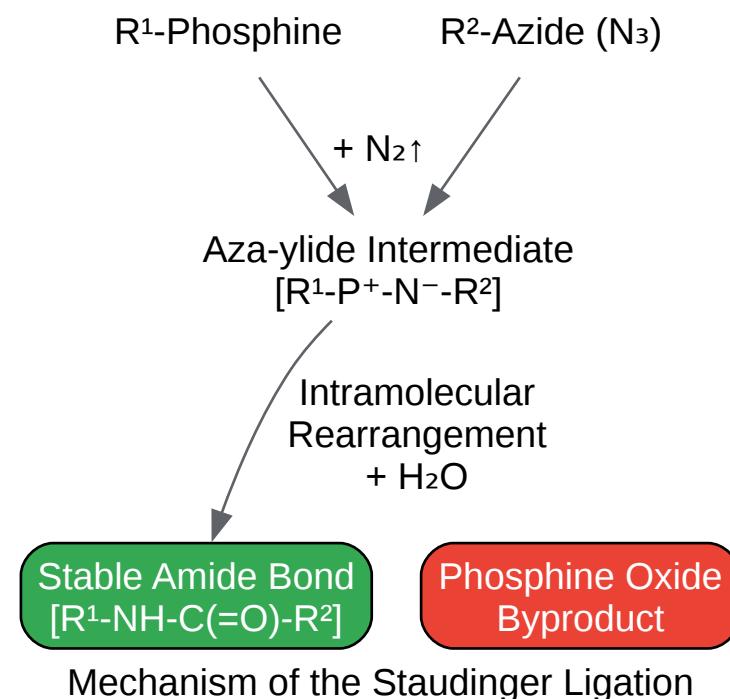
- **Modulating Electronic Properties:** The electron-donating nature of the phosphine increases the electron density on the palladium center, which promotes the crucial oxidative addition step in the catalytic cycle.
- **Controlling Steric Environment:** The bulky phenyl groups create a specific steric environment around the metal, influencing the selectivity of the reaction and stabilizing reactive intermediates.[\[7\]](#)

- Enhancing Solubility and Stability: The overall ligand structure improves the solubility and stability of the catalyst complex in organic solvents.[7]

DPPPA is listed as a suitable ligand for a wide range of cross-coupling reactions, including Suzuki-Miyaura, Heck, and Sonogashira couplings. It is also used in the preparation of rhodium catalysts for hydroformylation.



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